

"2-Chloro-5-iodo-4-pyridinamine" synthesis and characterization

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Compound of Interest

Compound Name: 2-Chloro-5-iodo-4-pyridinamine

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An In-depth Technical Guide to **2-Chloro-5-iodo-4-pyridinamine**: Synthesis and Characterization

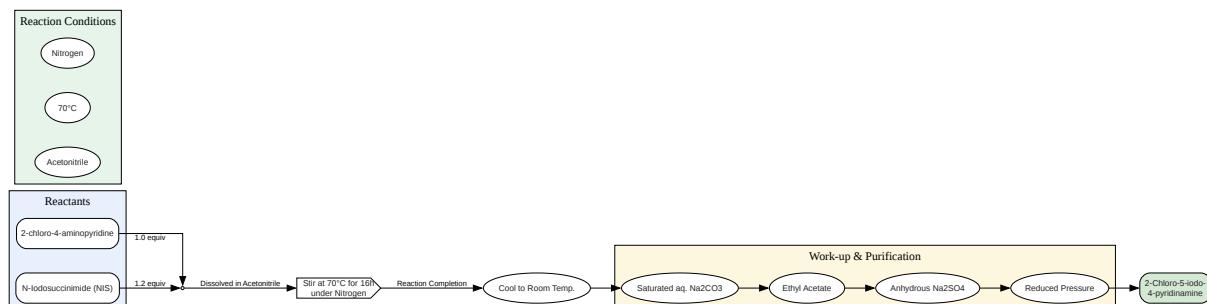
Authored by a Senior Application Scientist Introduction

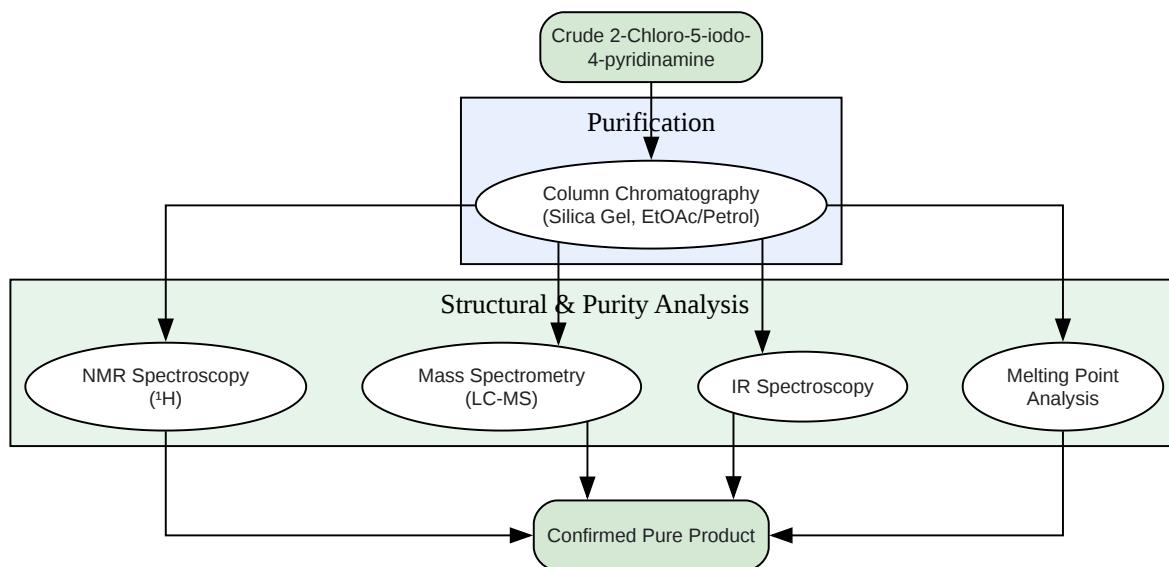
2-Chloro-5-iodo-4-pyridinamine is a halogenated pyridine derivative that has garnered significant attention as a versatile building block in organic synthesis.^[1] Its unique molecular architecture, featuring a pyridine ring substituted with chlorine, iodine, and an amine group, makes it a valuable intermediate in the development of complex chemical entities.^{[1][2]} This guide provides an in-depth exploration of the synthesis and characterization of **2-Chloro-5-iodo-4-pyridinamine**, offering practical insights for researchers and professionals in drug development and medicinal chemistry. The strategic placement of its functional groups allows for selective reactivity, making it a crucial component in the synthesis of novel pharmaceuticals and agrochemicals.^{[2][3]}

Synthesis of 2-Chloro-5-iodo-4-pyridinamine

The primary synthetic route to **2-Chloro-5-iodo-4-pyridinamine** involves the electrophilic iodination of 2-chloro-4-aminopyridine. This method is favored for its efficiency and relatively high yield.

Reaction Workflow





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References

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